

Commercial Sources and Technical Guide for (S)-NIFE

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Compound of Interest

Compound Name: 2-Methoxyethyl N-((4-nitrophenoxy)carbonyl)-L-phenylalaninate

Cat. No.: B160770

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For researchers, scientists, and drug development professionals utilizing photosensitive protecting groups, (S)-NIFE ((S)-(-)-1-(2-nitrophenyl)ethyl acetate) is a valuable tool for the controlled release of molecules. This technical guide provides an in-depth overview of commercial sources for (S)-NIFE, alongside detailed experimental protocols for its application, with a focus on the photorelease (uncaging) of protected compounds.

Commercial Availability of (S)-NIFE

(S)-NIFE is available from several reputable chemical suppliers. The following table summarizes the key purchasing information from two prominent vendors.

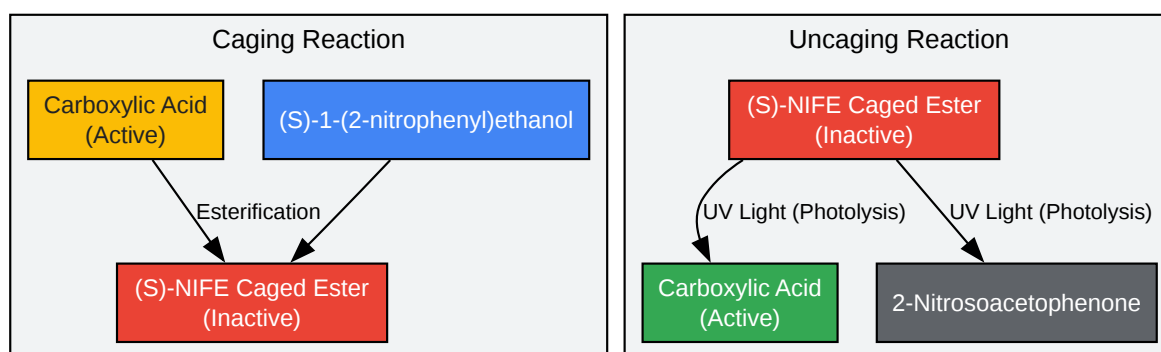
Supplier	Catalog Number	Purity	Available Quantities	Price (USD)
Cayman Chemical	17431	≥95%	5 mg, 10 mg, 25 mg	\$52.00 (5 mg), \$73.00 (10 mg), \$111.00 (25 mg)
Santa Cruz Biotechnology	sc-253524	Not specified	Inquire	Inquire for pricing

Note: Pricing and availability are subject to change. It is recommended to consult the suppliers' websites for the most current information.

Core Application: Photosensitive Protecting Group

(S)-NIFE belongs to the family of 2-nitrobenzyl caging groups. The 1-(2-nitrophenyl)ethyl (NPE) moiety is photolabile, meaning it can be cleaved by exposure to UV light. This property allows for the precise temporal and spatial release of a protected functional group, typically a carboxylate, within a biological system or chemical reaction. The general principle involves the esterification of a carboxylic acid with the (S)-NIFE precursor, rendering the acid inactive until it is "uncaged" by photolysis.

The logical relationship of (S)-NIFE as a photosensitive protecting group can be visualized as follows:



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Caption: Logical workflow of caging and uncaging a carboxylic acid with (S)-NIFE.

Experimental Protocols

The following sections detail the typical experimental procedures for the synthesis of an (S)-NIFE caged compound and its subsequent photolytic cleavage.

Synthesis of an (S)-NIFE Caged Carboxylate

This protocol describes a general method for the esterification of a carboxylic acid with (S)-1-(2-nitrophenyl)ethanol, the precursor to the acetate form.

Materials:

- Carboxylic acid of interest
- (S)-1-(2-nitrophenyl)ethanol
- Dicyclohexylcarbodiimide (DCC)
- 4-(Dimethylamino)pyridine (DMAP)
- Dichloromethane (DCM), anhydrous
- Ethyl acetate
- Hexanes
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography

Procedure:

- Dissolve the carboxylic acid (1.0 eq) and (S)-1-(2-nitrophenyl)ethanol (1.1 eq) in anhydrous DCM.
- Add DMAP (0.1 eq) to the solution.
- Cool the reaction mixture to 0 °C in an ice bath.
- Add DCC (1.2 eq) portion-wise to the cooled solution.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.

- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the dicyclohexylurea (DCU) byproduct.
- Concentrate the filtrate under reduced pressure.
- Redissolve the residue in ethyl acetate and wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate.
- Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes to yield the pure (S)-NIFE caged ester.

Photolysis (Uncaging) of the (S)-NIFE Caged Compound

This protocol outlines the general procedure for the photorelease of the carboxylic acid from its (S)-NIFE caged ester.

Materials:

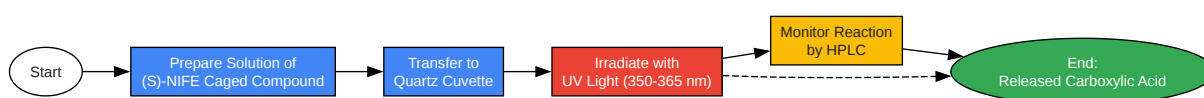
- (S)-NIFE caged compound
- Aqueous buffer solution (e.g., phosphate-buffered saline, PBS), pH 7.4
- Acetonitrile (ACN) or other suitable co-solvent if needed for solubility
- UV light source (e.g., mercury lamp with appropriate filters, or a UV LED) with a peak wavelength around 350-365 nm.
- Quartz cuvette or reaction vessel
- High-performance liquid chromatography (HPLC) system for analysis

Procedure:

- Prepare a stock solution of the (S)-NIFE caged compound in a suitable solvent (e.g., ACN or DMSO).

- Dilute the stock solution into the aqueous buffer to the desired final concentration. Ensure the final concentration of the organic solvent is compatible with the experimental system (typically <1%).
- Transfer the solution to a quartz cuvette or an appropriate reaction vessel that is transparent to UV light.
- Irradiate the sample with the UV light source. The duration and intensity of the irradiation will depend on the quantum yield of the caged compound and the concentration, and should be optimized for each specific compound and experimental setup.
- Monitor the progress of the photolysis by taking aliquots at different time points and analyzing them by HPLC. The disappearance of the caged compound peak and the appearance of the released carboxylic acid peak will indicate the progress of the reaction.
- The released, active carboxylic acid is now available in the solution for the intended biological or chemical experiment.

The experimental workflow for the photolysis of an (S)-NIFE caged compound can be visualized as follows:



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